

# Octan-2-yl 2-cyanoacetate CAS number and identifiers.

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Octan-2-yl 2-cyanoacetate

Cat. No.: B3023456

[Get Quote](#)

An In-Depth Technical Guide to **Octan-2-yl 2-cyanoacetate** for Researchers and Drug Development Professionals

## Introduction

**Octan-2-yl 2-cyanoacetate** is a significant chemical intermediate, primarily recognized as a key precursor in the synthesis of  $\alpha$ -cyanoacrylate adhesives.<sup>[1][2]</sup> These adhesives, particularly those derived from longer-chain alcohol esters like **octan-2-yl 2-cyanoacetate**, are valued for their application as medical tissue adhesives.<sup>[1][2]</sup> Their utility in clinical settings for wound closure and in various surgical procedures underscores the importance of understanding the synthesis, properties, and handling of this precursor.<sup>[1][3]</sup> Compared to earlier short-chain cyanoacrylates, which could elicit inflammatory responses due to rapid degradation into formaldehyde and cyanoacetate, the longer alkyl chain of octan-2-yl derivatives offers a slower, more biocompatible degradation profile.<sup>[3]</sup> This guide provides a comprehensive overview of **Octan-2-yl 2-cyanoacetate**, tailored for professionals in research and development.

## Chemical Identifiers and Physicochemical Properties

A clear identification of a chemical compound is fundamental for research and regulatory purposes. **Octan-2-yl 2-cyanoacetate** is known by several synonyms, and its key identifiers and properties are summarized below.

Identifier	Value	Source(s)
CAS Number	52688-08-1	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Formula	C <sub>11</sub> H <sub>19</sub> NO <sub>2</sub>	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Molecular Weight	197.27 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Synonyms	2-Octyl cyanoacetate, sec- Octyl cyanoacetate, 1- Methylheptyl cyanoacetate, Octan-2-yl cyanoacetate	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Appearance	Colorless to light green/yellow liquid	<a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Boiling Point	241.4 ± 8.0 °C (Predicted)	<a href="#">[6]</a> <a href="#">[7]</a>
Density	0.951 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[6]</a> <a href="#">[7]</a>
InChI	InChI=1S/C11H19NO2/c1-3-4-5-6-7-10(2)14-11(13)8-9-12/h10H,3-8H2,1-2H3	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a>
SMILES	C(OC(C)CCCCCC)(=O)CC#N	<a href="#">[6]</a> <a href="#">[9]</a>

## Synthesis of Octan-2-yl 2-cyanoacetate

The synthesis of **Octan-2-yl 2-cyanoacetate** is most commonly achieved through two primary routes: direct esterification of cyanoacetic acid with 2-octanol or transesterification using an alkyl cyanoacetate (like methyl cyanoacetate) and 2-octanol.

### Method 1: Direct Esterification

This traditional method involves the reaction between cyanoacetic acid and 2-octanol, typically catalyzed by a strong acid like sulfuric acid or p-toluenesulfonic acid.[\[6\]](#)[\[11\]](#) The reaction is driven to completion by the azeotropic removal of water using a solvent like toluene.[\[6\]](#) While straightforward, this method can be slow and may result in lower yields.[\[1\]](#)

### Method 2: Transesterification

A more efficient and industrially adaptable method involves the transesterification of methyl cyanoacetate with 2-octanol.<sup>[1]</sup> This process is catalyzed by a base, such as sodium methoxide. The reaction equilibrium is shifted towards the product by removing the methanol byproduct under reduced pressure.<sup>[1]</sup> This method offers advantages such as milder reaction conditions, higher yield, and greater purity of the final product.<sup>[1]</sup>

This protocol is based on a high-yield synthesis method suitable for laboratory and potential scale-up.<sup>[1]</sup>

#### Materials:

- Methyl cyanoacetate (1.0 eq)
- 2-Octanol (1.2 eq)
- Sodium methoxide solution (e.g., 27% in methanol, 0.1 eq)
- 10% Sodium chloride solution
- Deionized water

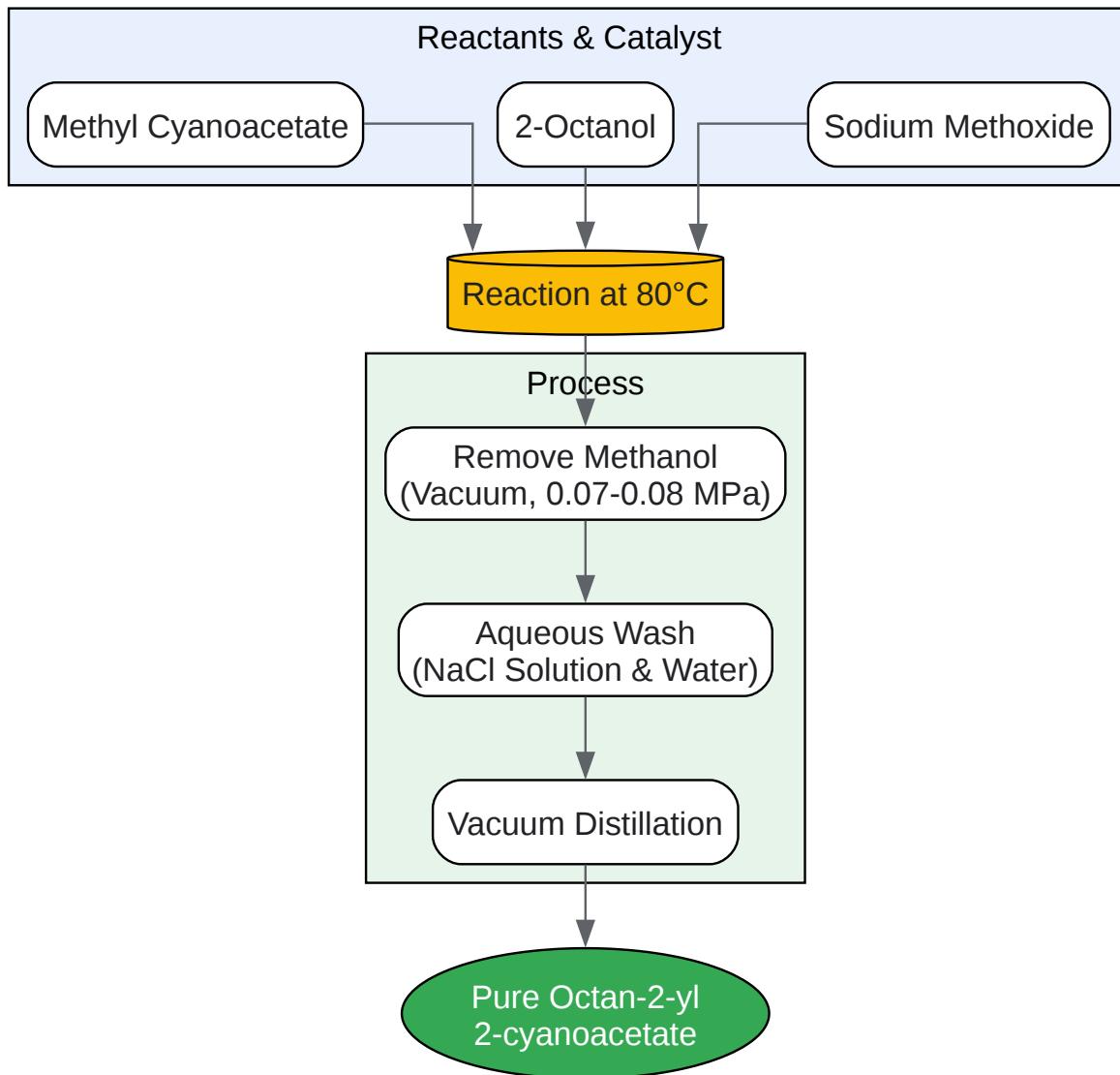
#### Equipment:

- Reaction flask equipped with a magnetic stirrer, heating mantle, and condenser
- Vacuum pump and pressure gauge
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

#### Procedure:

- Reaction Setup: To a clean, dry reaction flask, add methyl cyanoacetate (10.1 mol), 2-octanol (12.12 mol), and a 27% sodium methoxide solution (1.01 mol).<sup>[1]</sup>

- Reaction Execution: Stir the mixture and heat to 80°C.[1]
- Byproduct Removal: Apply negative pressure (0.07-0.08 MPa) using a water pump to facilitate the removal of the methanol byproduct as it forms.[1] Continue this process until methanol is completely removed, which drives the reaction to completion.
- Work-up: Once the reaction is complete, cool the mixture to 25°C.[1] Transfer the mixture to a separatory funnel and wash twice with 1000 mL of a 10% sodium chloride solution, followed by a single wash with 1000 mL of water to remove any remaining catalyst and water-soluble impurities.[1]
- Purification: Separate the organic layer, which contains the crude **Octan-2-yl 2-cyanoacetate**. The final product is purified by vacuum distillation to yield a colorless, transparent liquid with a purity of approximately 99.5% and a yield of around 89%. [1]



[Click to download full resolution via product page](#)

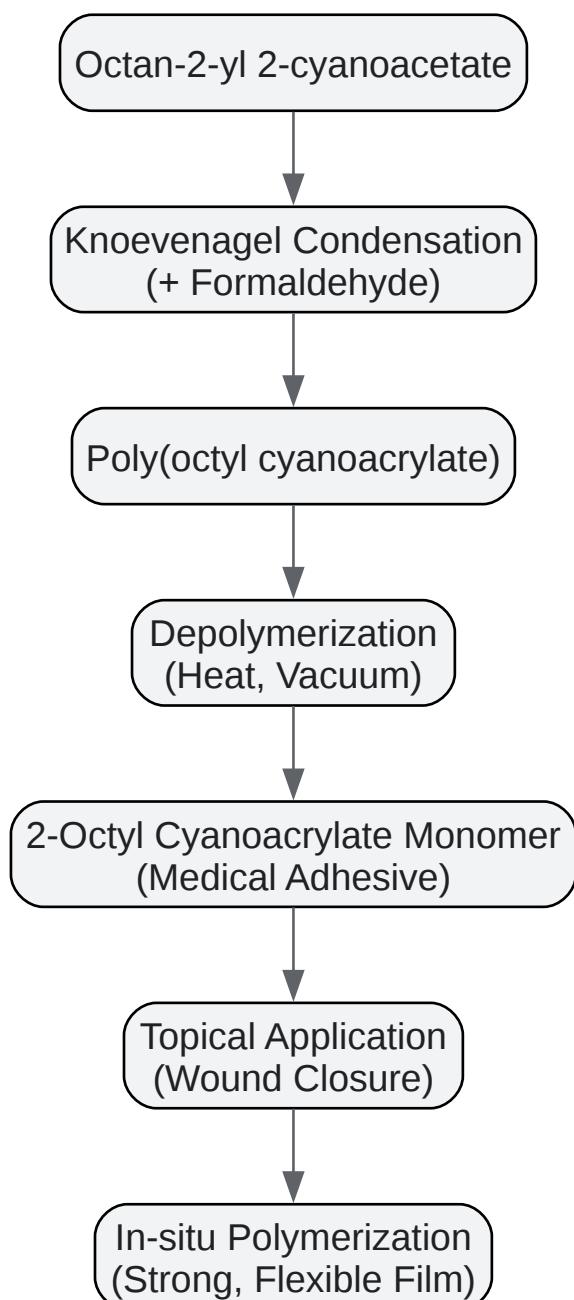
Caption: Transesterification workflow for **Octan-2-yl 2-cyanoacetate** synthesis.

## Applications in Research and Drug Development

The primary application of **Octan-2-yl 2-cyanoacetate** is as a monomer intermediate for the synthesis of 2-octyl cyanoacrylate, a widely used medical adhesive.[2][3]

## Precursor to Medical Adhesives

**Octan-2-yl 2-cyanoacetate** is converted into its corresponding  $\alpha$ -cyanoacrylate, 2-octyl cyanoacrylate, through a Knoevenagel condensation with formaldehyde, followed by depolymerization.[11] The resulting monomer, 2-octyl cyanoacrylate, polymerizes rapidly upon contact with moisture (anionic polymerization), forming a strong, flexible bond.[3] This property makes it an excellent adhesive for closing skin lacerations and surgical incisions, often replacing the need for sutures or staples.[3] Its use has been shown to result in better cosmetic outcomes and fewer complications compared to traditional closure methods.[12]



[Click to download full resolution via product page](#)

Caption: Conversion of the precursor to the final medical adhesive.

## Reagent in Organic Synthesis

Beyond its role in adhesives, the active methylene group in **Octan-2-yl 2-cyanoacetate** makes it a valuable reagent in other organic reactions, such as the Knoevenagel condensation with various aldehydes to synthesize more complex molecules.[13][14] This reactivity allows for its use in creating diverse chemical structures for materials science and pharmaceutical research.

## Safety, Handling, and Storage

Proper handling of **Octan-2-yl 2-cyanoacetate** is crucial to ensure laboratory safety.

### Hazard Identification:

- The compound is classified as harmful if swallowed (H302).[6][9][15]
- It may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[15][16]

### Safe Handling and Personal Protective Equipment (PPE):

- Ventilation: Use only in a well-ventilated area or outdoors to avoid inhaling fumes.[4][5][15]
- PPE: Wear suitable protective clothing, chemical-resistant gloves, and safety glasses with side shields or goggles.[4][15][17]
- Hygiene: Wash hands thoroughly after handling.[4][9] Do not eat, drink, or smoke in the work area.[4][17]

### First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[4][5]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes.[4][5][17]

- Eye Contact: Immediately flush eyes with running water for at least 15 minutes, holding eyelids open.[4][17] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.
- Ingestion: If swallowed, rinse mouth with water. Call a poison control center or doctor for treatment advice.[9][15]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[4][5][17]
- Keep away from incompatible substances and sources of ignition.[4] The recommended storage temperature is often room temperature or refrigerated (2-8°C) for long-term stability. [6][18]

## References

- AK Scientific, Inc. (n.d.). 2-Octyl cyanoacetate Safety Data Sheet.
- ChemBK. (2024). 2-Octyl cyanoacetate (2-OCYA).
- ChemBK. (2024). 2-Octyl cyanoacetate.
- Unknown Source. (2017). Safety Data Sheet. [This reference could not be fully verified with a working URL]
- National Center for Biotechnology Information. (n.d.). Octyl cyanoacetate. PubChem Compound Database.
- Jang, H. T. (n.d.). Synthesis and Characterization of 1-octyl 2-cyano Acrylate for Wound Healing Applications. International Journal of Pharmacy and Technology.
- National Center for Biotechnology Information. (n.d.). Octyl 2-cyanoacrylate. PubChem Compound Database.
- Oakwood Chemical. (n.d.). **Octan-2-yl 2-cyanoacetate**.
- National Center for Biotechnology Information. (n.d.). 2-Octyl Cyanoacrylate. PubChem Compound Database.
- Kharas, G. B., et al. (2022). Synthesis and styrene copolymerization of novel octyl 2-cyano-3-phenyl-2-propenoates. ChemRxiv. Cambridge: Cambridge Open Engage.
- LookChem. (n.d.). Octyl cyanoacetate.
- Kharas, G. B., et al. (n.d.). Synthesis and styrene copolymerization of novel octyl 2-cyano-3-phenyl-2-propenoates.
- Semantic Scholar. (2016). Synthesis and Characterization of 1-octyl 2-cyano Acrylate for Wound Healing Applications.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Page loading... [wap.guidechem.com]
- 2. chembk.com [chembk.com]
- 3. 2-Octyl Cyanoacrylate | C12H19NO2 | CID 9815689 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. aksci.com [aksci.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. 2-Octyl cyanoacetate | 52688-08-1 [chemicalbook.com]
- 7. chembk.com [chembk.com]
- 8. scbt.com [scbt.com]
- 9. 2-Octyl cyanoacetate price,buy 2-Octyl cyanoacetate - chemicalbook [chemicalbook.com]
- 10. file.medchemexpress.com [file.medchemexpress.com]
- 11. gvpress.com [gvpress.com]
- 12. [PDF] Synthesis and Characterization of 1-octyl 2-cyano Acrylate for Wound Healing Applications | Semantic Scholar [semanticscholar.org]
- 13. chemrxiv.org [chemrxiv.org]
- 14. researchgate.net [researchgate.net]
- 15. sigmaaldrich.com [sigmaaldrich.com]
- 16. itwcp.de [itwcp.de]
- 17. static.cymitquimica.com [static.cymitquimica.com]
- 18. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [Octan-2-yl 2-cyanoacetate CAS number and identifiers.]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3023456#octan-2-yl-2-cyanoacetate-cas-number-and-identifiers>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)